

Synthesis of CNS-active compounds using azetidine sulfone linkers

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Compound of Interest

Compound Name: 3-(2-Methanesulfonylethyl)azetidine hydrochloride

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Application Notes & Protocols

Introduction: The Rise of Strained Rings in CNS Drug Discovery

The pursuit of novel chemical matter for Central Nervous System (CNS) targets is a paramount challenge in modern medicinal chemistry. Achieving the requisite combination of potency, selectivity, and appropriate physicochemical properties for blood-brain barrier (BBB) penetration necessitates innovative molecular design. Four-membered heterocycles, particularly azetidines, have emerged as valuable scaffolds in this context.^[1] Their inherent ring strain and non-planar geometry offer a unique three-dimensional exit vector from a core scaffold, often leading to improved metabolic stability, reduced lipophilicity, and enhanced aqueous solubility compared to more traditional, larger ring systems.^{[2][3]}

This guide moves beyond the use of azetidines as simple bioisosteres and introduces the application of azetidine sulfonyl fluorides (ASFs) as versatile and reactive linkers for the synthesis of complex CNS-active compounds. We will detail the underlying mechanism of their

reactivity and provide robust protocols for their synthesis and coupling. The methodology hinges on a novel defluorosulfonylation (deFS) reaction, which allows the azetidine ring to be coupled with a wide array of nucleophiles under remarkably mild conditions, opening new avenues for drug discovery.^[1]

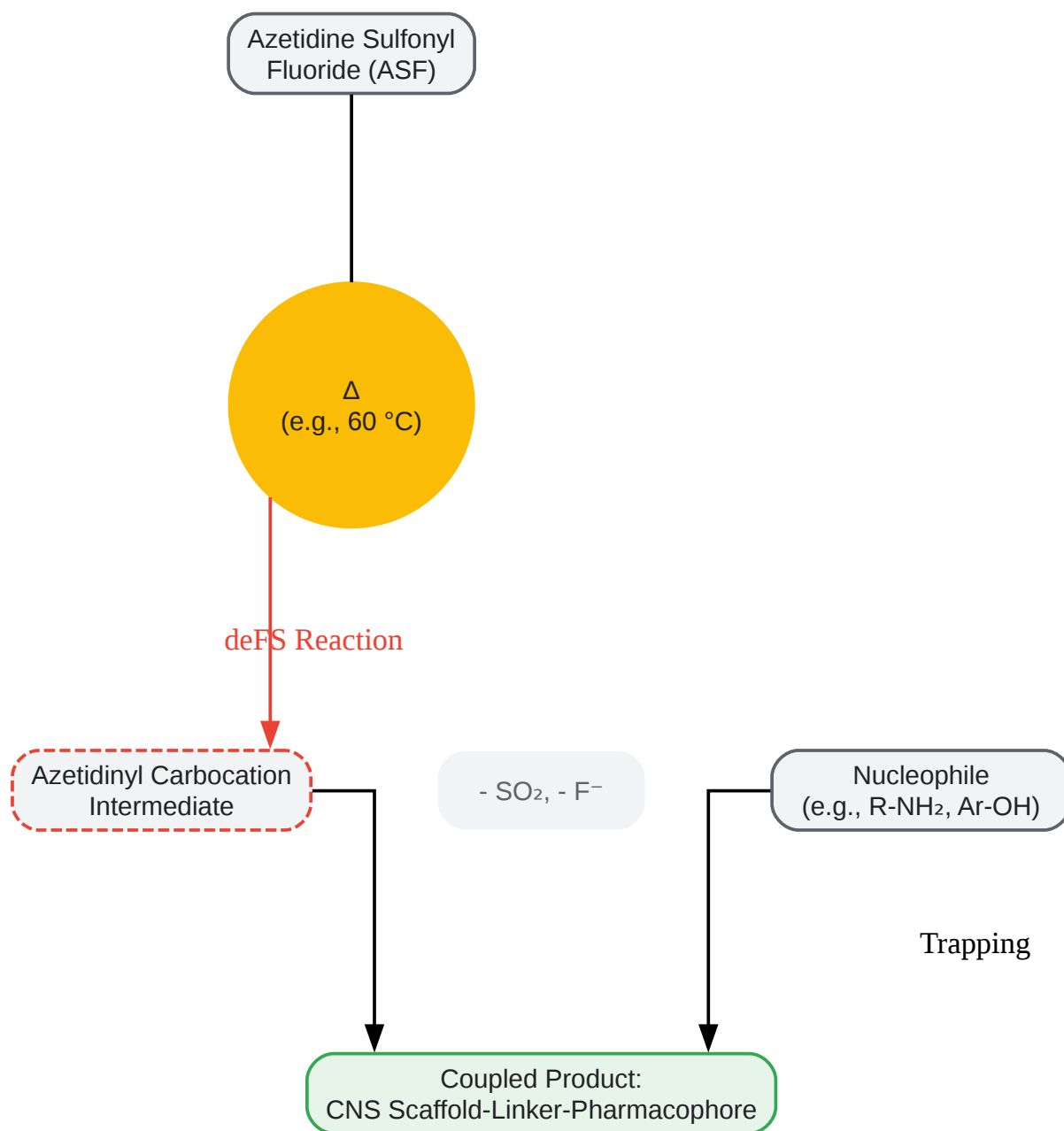
The Azetidine Sulfonyl Fluoride Linker: Mechanism and Advantages

The utility of azetidine sulfonyl fluorides as linkers stems from their unique reactivity under mild thermal activation. Unlike typical sulfonyl fluorides that are often used in "click chemistry" (SuFEx), ASFs can undergo a defluorosulfonylation (deFS) reaction.^[1] This process does not involve the typical nucleophilic attack at the sulfur atom. Instead, mild heating (e.g., 60 °C) promotes the elimination of sulfur dioxide and a fluoride ion, generating a strained azetidinyll carbocation intermediate. This highly reactive intermediate is then readily trapped by a wide range of nucleophiles.

This reactivity provides two key advantages in synthesizing CNS-active compounds:

- **Versatility:** The reaction is compatible with a broad scope of nucleophiles, including amines, phenols, and heterocycles, which are prevalent motifs in known CNS drugs.^[1]
- **Mild Conditions:** The thermal activation avoids harsh reagents that could compromise complex or sensitive functional groups elsewhere in the molecule, making it suitable for late-stage functionalization.

The overall transformation is depicted below.



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Figure 1: The Defluorosulfonylation (deFS) reaction pathway.

General Synthetic Workflow

The synthesis of target CNS compounds using this strategy follows a logical and modular three-stage workflow. This approach allows for the preparation of a diverse library of final

- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Thionation:
 - To a solution of N-Cbz-azetidin-3-one (1.0 eq) in anhydrous toluene, add Lawesson's reagent (0.6 eq).
 - Heat the mixture to 80 °C and stir under an inert atmosphere for 4-6 hours, monitoring by TLC or LC-MS until starting material is consumed.
 - Cool the reaction to room temperature and concentrate under reduced pressure. Purify by column chromatography (Silica gel, Hexanes/EtOAc gradient) to yield N-Cbz-azetidine-3-thione.
- Reduction to Thiol:
 - Dissolve the N-Cbz-azetidine-3-thione (1.0 eq) in a 1:1 mixture of DCM and MeOH.
 - Cool the solution to 0 °C in an ice bath.
 - Add sodium borohydride (NaBH_4) (2.0 eq) portion-wise over 15 minutes, controlling any effervescence.
 - Stir at 0 °C for 1 hour, then allow to warm to room temperature and stir for an additional 2 hours.
 - Quench the reaction carefully by slow addition of saturated aqueous NH_4Cl . Extract the aqueous layer with DCM (3x).
 - Combine the organic layers, dry over Na_2SO_4 , filter, and concentrate to yield the crude N-Cbz-azetidine-3-thiol, which is often used directly in the next step.
- Oxidative Fluorination to Sulfonyl Fluoride:
 - Dissolve the crude thiol (1.0 eq) in a 2:1 mixture of MeCN and water.

- Add 1,3-dibromo-5,5-dimethylhydantoin (DBDMH) (3.0 eq) and potassium fluoride (KF) (10.0 eq).
- Stir the reaction vigorously at room temperature for 12-16 hours.
- Dilute the mixture with water and extract with EtOAc (3x).
- Wash the combined organic layers with brine, dry over Na₂SO₄, filter, and concentrate.
- Purify the residue by column chromatography (Silica gel, Hexanes/EtOAc gradient) to afford the final N-Cbz-azetidine-3-sulfonyl fluoride as a stable solid.^[1]

Self-Validation: The final product should be characterized by ¹H NMR, ¹⁹F NMR, ¹³C NMR, and HRMS to confirm its structure and purity. A characteristic doublet in the ¹⁹F NMR spectrum will confirm the presence of the S-F bond.

Protocol 2: deFS Coupling of ASF with a Nucleophile

This protocol describes the core linking step, where the ASF is coupled with a CNS-relevant nucleophile (e.g., a primary/secondary amine or a phenol). The key is the mild thermal activation that generates the reactive carbocation.

Materials:

- N-Cbz-azetidine-3-sulfonyl fluoride (from Protocol 1)
- Nucleophile (e.g., 4-methoxyaniline, 1.2 eq)
- Potassium carbonate (K₂CO₃) (2.0 eq, for amine nucleophiles)
- Anhydrous solvent (e.g., 1,4-Dioxane or Acetonitrile)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Reaction Setup:

- To a reaction vial, add N-Cbz-azetidine-3-sulfonyl fluoride (1.0 eq), the desired nucleophile (1.2 eq), and K_2CO_3 (2.0 eq).
- Add anhydrous 1,4-dioxane to achieve a concentration of approximately 0.1 M.
- Seal the vial and purge with an inert atmosphere.
- Thermal Activation:
 - Place the vial in a pre-heated heating block at 60-70 °C.^[1]
 - Stir the reaction for 2-16 hours. Monitor progress by LC-MS to observe the consumption of the ASF and the formation of the desired product mass.
- Workup and Purification:
 - Cool the reaction to room temperature.
 - Dilute with EtOAc and water. Separate the layers.
 - Extract the aqueous layer with EtOAc (2x).
 - Combine the organic layers, wash with brine, dry over Na_2SO_4 , filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography (Silica gel, appropriate solvent system) or preparative HPLC to yield the final coupled product.

Trustworthiness Check: Successful coupling is confirmed by the disappearance of the sulfonyl fluoride starting material and the appearance of the new C-N or C-O bond, verifiable by HRMS and NMR. The absence of the fluorine signal in the ^{19}F NMR spectrum is a key indicator of reaction completion.

Data Summary: Scope of the deFS Coupling Reaction

The versatility of the deFS coupling reaction is a significant asset. The following table summarizes its general scope with various nucleophiles, with yields being representative and

substrate-dependent.

Nucleophile Class	Example Nucleophile	Typical Conditions	Representative Yield	Reference
Primary Anilines	4-Methoxyaniline	1,4-Dioxane, K ₂ CO ₃ , 60 °C, 2h	80-95%	[1]
Secondary Amines	Morpholine	1,4-Dioxane, K ₂ CO ₃ , 60 °C, 2h	75-90%	[1]
Aliphatic Amines	Benzylamine	1,4-Dioxane, K ₂ CO ₃ , 60 °C, 2h	60-85%	[1]
Phenols	Phenol	1,4-Dioxane, 70 °C, 2h	50-70%	[1]
N-Heterocycles	Indole	1,4-Dioxane, 70 °C, 2h	70-88%	[1]

Conclusion and Future Outlook

Azetidine sulfonyl fluorides represent a powerful and versatile class of linkers for modern drug discovery. The mild, thermal defluorosulfonylation reaction provides a reliable method for incorporating the valuable azetidine scaffold into complex molecules, including those targeted to the CNS.[1] This methodology facilitates the exploration of novel chemical space by connecting disparate pharmacophores with a desirable three-dimensional linker. The modularity of the synthetic workflow is particularly amenable to the creation of focused compound libraries for structure-activity relationship (SAR) studies. Future work will likely expand the scope of available ASF building blocks and further explore their application in late-stage functionalization and the development of novel CNS therapeutics.

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